

Physical and chemical properties of Dibutyl dodecanedioate

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Compound of Interest

Compound Name: *Dibutyl dodecanedioate*

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Dibutyl Dodecanedioate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Dibutyl dodecanedioate (CAS No. 15677-90-4) is a diester of significant interest in various industrial and research applications. This technical guide provides an in-depth overview of its physical and chemical properties, synthesis, and analytical methodologies. Quantitative data are presented in tabular format for clarity. Detailed experimental protocols for the determination of key properties and a representative synthesis are provided. This document is intended to serve as a comprehensive resource for professionals in research and development.

Introduction

Dibutyl dodecanedioate, also known as dodecanedioic acid dibutyl ester, is an aliphatic diester with the molecular formula $C_{20}H_{38}O_4$.^[1] It is primarily recognized for its utility as a plasticizer, enhancing the flexibility and durability of polymers, and as a skin-conditioning agent and fragrance ingredient in cosmetic formulations.^[2] Its potential as a biodegradable and environmentally friendly alternative to traditional phthalate-based plasticizers has garnered increasing attention in materials science.^[3] This guide details the fundamental physicochemical characteristics of **dibutyl dodecanedioate**.

Physicochemical Properties

The physical and chemical properties of **dibutyl dodecanedioate** are summarized below. These properties are crucial for its application in various formulations and for predicting its behavior in different chemical and physical environments.

Physical Properties

A compilation of the key physical properties of **dibutyl dodecanedioate** is presented in Table 1.

Property	Value	Source(s)
Molecular Formula	C20H38O4	[1][2]
Molecular Weight	342.5 g/mol	[1][3][4]
IUPAC Name	dibutyl dodecanedioate	[1][4]
CAS Number	15677-90-4	[1][2][3][4]
Appearance	Oily Liquid	[5]
Boiling Point	375.2 °C at 760 mmHg	[1]
Density	0.936 g/cm ³	[1]
Refractive Index	1.449	[1]
Flash Point	168.2 °C	[1]
Vapor Pressure	7.93E-06 mmHg at 25°C	[1]
Melting Point	Not available	[1]
Solubility	Not available	[1]

Note: Specific values for melting point and solubility are not consistently reported in the literature. General solubility characteristics indicate it is practically insoluble in water and soluble in organic solvents like ethanol and ether.

Chemical Properties

Dibutyl dodecanedioate exhibits chemical properties characteristic of an ester.

- Hydrolysis: The ester linkages are susceptible to hydrolysis, particularly in the presence of acids or bases, which cleaves the molecule back to dodecanedioic acid and butanol.^[3]
 - Acid-catalyzed hydrolysis: Protonation of the carbonyl oxygen increases the electrophilicity of the carbonyl carbon, making it more susceptible to nucleophilic attack by water.^[3]
 - Base-catalyzed hydrolysis (Saponification): Involves the nucleophilic attack of a hydroxide ion on the carbonyl carbon.^[3]

Synthesis and Purification

Dibutyl dodecanedioate is typically synthesized via a Fischer-Speier esterification reaction.

Synthesis Workflow

The general workflow for the synthesis and purification of **dibutyl dodecanedioate** is illustrated in the following diagram.

Caption: Synthesis and Purification Workflow for **Dibutyl Dodecanedioate**.

Experimental Protocols

Detailed methodologies for the synthesis of **dibutyl dodecanedioate** and the determination of its key physical properties are provided below.

Synthesis of Dibutyl Dodecanedioate via Fischer-Speier Esterification

This protocol describes a general laboratory-scale synthesis.

Materials:

- Dodecanedioic acid
- n-Butanol

- Concentrated sulfuric acid (or p-toluenesulfonic acid)
- Diethyl ether
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous sodium sulfate
- Dean-Stark apparatus (optional, for water removal)
- Reflux condenser
- Heating mantle
- Separatory funnel
- Distillation apparatus

Procedure:

- In a round-bottom flask, combine dodecanedioic acid and an excess of n-butanol (e.g., 2.5 equivalents).
- Slowly add a catalytic amount of concentrated sulfuric acid.
- Set up the apparatus for reflux, optionally with a Dean-Stark trap to remove the water formed during the reaction.
- Heat the mixture to reflux and maintain for several hours, monitoring the reaction progress by techniques such as thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel and dilute with diethyl ether.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.

- Dry the organic layer over anhydrous sodium sulfate.
- Filter to remove the drying agent.
- Remove the diethyl ether and excess n-butanol under reduced pressure.
- Purify the crude product by vacuum distillation to obtain pure **dibutyl dodecanedioate**.

Determination of Physical Properties

The following are general protocols for determining the physical properties of liquid esters like **dibutyl dodecanedioate**.

Since **dibutyl dodecanedioate** is a liquid at room temperature, this protocol would be applicable for determining its freezing point.

Apparatus:

- Melting point apparatus with a cooling stage or a differential scanning calorimeter (DSC).
- Capillary tubes.

Procedure:

- Introduce a small amount of the liquid sample into a capillary tube.
- Place the capillary tube in the melting point apparatus.
- Cool the sample at a controlled rate until it solidifies.
- Slowly heat the sample (e.g., 1-2 °C/min) and observe the temperature at which the first signs of melting appear and the temperature at which the sample is completely liquid. This range is the melting point.

This protocol provides a qualitative and semi-quantitative method for determining solubility.

Materials:

- **Dibutyl dodecanedioate**

- Various solvents (e.g., water, ethanol, acetone, hexane)
- Test tubes
- Vortex mixer
- Graduated pipettes

Procedure:

- Add a known volume (e.g., 1 mL) of the solvent to a test tube.
- Add a small, measured amount (e.g., 10 mg) of **dibutyl dodecanedioate** to the solvent.
- Vigorously agitate the mixture using a vortex mixer for a set period (e.g., 1-2 minutes).
- Observe if the solute has completely dissolved.
- If it has dissolved, continue adding known amounts of the solute until saturation is reached (i.e., a separate phase is observed).
- The solubility can be expressed qualitatively (e.g., soluble, sparingly soluble, insoluble) or quantitatively (e.g., in mg/mL). For highly hydrophobic substances like **dibutyl dodecanedioate** in water, a "slow-stir" method is preferred to avoid the formation of emulsions, allowing for a more accurate determination of its low aqueous solubility.

Analytical Methods for Purity Assessment

The purity of **dibutyl dodecanedioate** is typically assessed using chromatographic techniques.

- Gas Chromatography (GC): Coupled with a Flame Ionization Detector (FID) or a Mass Spectrometer (MS), GC is a powerful tool for quantifying **dibutyl dodecanedioate** and identifying volatile impurities such as residual butanol.[6]
- High-Performance Liquid Chromatography (HPLC): Can be used for the analysis of non-volatile impurities.

Applications in Drug Development

While not a direct active pharmaceutical ingredient (API), **dibutyl dodecanedioate** can play a role in drug development as an excipient in topical and transdermal formulations. Its properties as a skin-conditioning agent and a solvent can influence the delivery and bioavailability of APIs through the skin.[2] Furthermore, as a plasticizer, it can be used in the formulation of polymer-based drug delivery systems, such as transdermal patches or controlled-release coatings on oral dosage forms.

Conclusion

Dibutyl dodecanedioate is a versatile diester with well-characterized physical and chemical properties. Its synthesis via Fischer-Speier esterification is a standard and scalable process. The information and protocols provided in this guide offer a comprehensive resource for researchers and professionals working with this compound, particularly in the fields of materials science and pharmaceutical development. Further research into its applications as a biodegradable and non-toxic excipient is warranted.

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